

# Cross-resistance studies between Fluconazole and other azole antifungals

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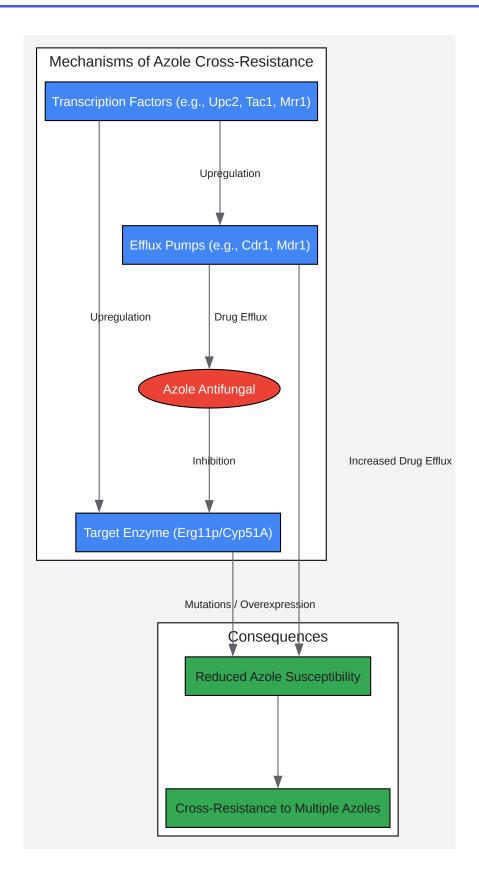
### Visualizing the Mechanisms and Workflow

To better understand the complex interplay of factors leading to azole cross-resistance and the experimental process for its determination, the following diagrams have been generated using Graphviz.

### **Molecular Pathways of Azole Cross-Resistance**

The primary mechanisms of azole resistance, which often lead to cross-resistance, involve modifications of the drug's target enzyme, lanosterol 14- $\alpha$ -demethylase (encoded by ERG11 in Candida and cyp51A in Aspergillus), and the overexpression of efflux pumps that actively remove the drug from the cell.





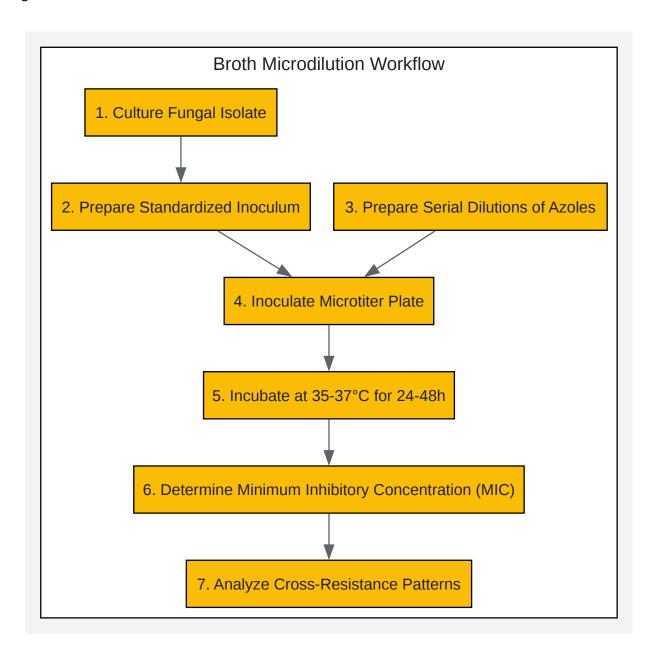
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Key signaling pathways mediating azole resistance in Candida species.



## **Experimental Workflow for Antifungal Susceptibility Testing**

The following diagram illustrates a typical workflow for determining azole cross-resistance using the broth microdilution method.



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Experimental workflow for broth microdilution antifungal susceptibility testing.

### Conclusion



The landscape of azole cross-resistance is complex and varies significantly across different fungal species and even among strains of the same species. A thorough understanding of the MIC profiles, the underlying molecular mechanisms, and standardized susceptibility testing methodologies is crucial for guiding therapeutic choices and for the rational design of new antifungal drugs that can evade existing resistance mechanisms. The data and visualizations presented in this guide serve as a valuable resource for researchers and drug development professionals dedicated to combating the escalating threat of antifungal resistance.

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